

Solid-Phase Extraction of Spiramycin from Biological Matrices: An Application Note

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Compound of Interest

Compound Name: Spiramycin I-d3-1

Cat. No.: B15556576

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Introduction

Spiramycin is a macrolide antibiotic widely used in veterinary medicine to treat various bacterial infections.^[1] Its presence in biological matrices such as milk, plasma, and animal tissues is a significant concern for food safety and requires sensitive and reliable analytical methods for quantification.^{[2][3]} Solid-phase extraction (SPE) is a crucial sample preparation technique that offers high recovery and cleaner extracts by removing interfering substances from complex biological samples prior to analysis by methods like high-performance liquid chromatography (HPLC) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][4]} This application note provides a detailed protocol for the solid-phase extraction of spiramycin from various biological matrices, along with a summary of quantitative performance data.

Data Presentation

The following tables summarize the quantitative data for spiramycin extraction from different biological matrices using solid-phase extraction methods.

Table 1: SPE Performance Data for Spiramycin in Bovine Milk

Parameter	Value	Analytical Method	Reference
Recovery	82.1% - 108.8%	LC-MS/MS	
Limit of Quantification (LOQ)	40 µg/kg	LC-MS/MS	
Limit of Detection (LOD)	< 1.0 µg/kg	LC-MS/MS	

Table 2: SPE Performance Data for Spiramycin in Plasma/Serum

Parameter	Value	Analytical Method	Reference
Recovery	~85%	HPLC-UV	
Limit of Quantification (LOQ)	0.023 µg/mL	HPLC	
Limit of Detection (LOD)	50 ng/mL	HPLC-UV	

Table 3: SPE Performance Data for Spiramycin in Animal Tissues

Parameter	Matrix	Value	Analytical Method	Reference
Recovery	Muscle	93%	HPLC-UV	
Recovery	Liver	83%	HPLC-UV	
Limit of Quantification (LOQ)	Muscle	25 µg/kg	HPLC-UV	
Limit of Quantification (LOQ)	Liver	200 µg/kg	HPLC-UV	
Limit of Detection (LOD)	Muscle	20 µg/kg	LC/MS	

Experimental Protocols

This section details the solid-phase extraction protocols for spiramycin from bovine milk, plasma/serum, and animal tissues.

Protocol 1: Extraction of Spiramycin from Bovine Milk

This protocol is adapted for use with Oasis HLB or C18 SPE cartridges.

1. Sample Pre-treatment:

- To 1 mL of milk sample in a centrifuge tube, add 1 mL of acetonitrile.
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube.

2. Solid-Phase Extraction:

- Conditioning: Condition the SPE cartridge by passing 2 mL of methanol followed by 2 mL of purified water. Do not allow the cartridge to dry.
- Loading: Load the supernatant from the pre-treatment step onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.
- Washing: Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
- Elution: Elute spiramycin from the cartridge with 5 mL of methanol into a clean collection tube.

3. Final Preparation:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in a suitable mobile phase for subsequent LC-MS/MS or HPLC analysis.

Protocol 2: Extraction of Spiramycin from Plasma/Serum

This protocol is suitable for use with C2 or C18 SPE cartridges.

1. Sample Pre-treatment:

- Dilute 1 mL of plasma or serum with 1 mL of phosphate buffer.

2. Solid-Phase Extraction:

- Conditioning: Condition the SPE cartridge with 3 mL of methanol followed by 3 mL of water.
- Loading: Load the diluted sample onto the conditioned cartridge.
- Washing: Wash the cartridge with 3 mL of water, followed by 3 mL of 20% methanol in water.
- Elution: Elute spiramycin with 3 mL of methanol.

3. Final Preparation:

- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for analysis.

Protocol 3: Extraction of Spiramycin from Animal Tissues (Muscle, Liver)

This protocol involves a liquid-liquid extraction followed by solid-phase extraction.

1. Sample Homogenization and Extraction:

- Homogenize 2 g of tissue sample.
- Add 10 mL of acetonitrile/water (90:10, v/v) and mix thoroughly.
- Centrifuge the homogenate and collect the supernatant.

2. Liquid-Liquid Extraction:

- To the supernatant, add an equal volume of n-hexane and vortex to remove lipids.
- Allow the layers to separate and discard the upper hexane layer.
- The lower aqueous layer is used for solid-phase extraction.

3. Solid-Phase Extraction:

- Conditioning: Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of water.
- Loading: Load the aqueous extract onto the conditioned cartridge.
- Washing: Wash the cartridge with 5 mL of water.
- Elution: Elute spiramycin with 5 mL of methanol.

4. Final Preparation:

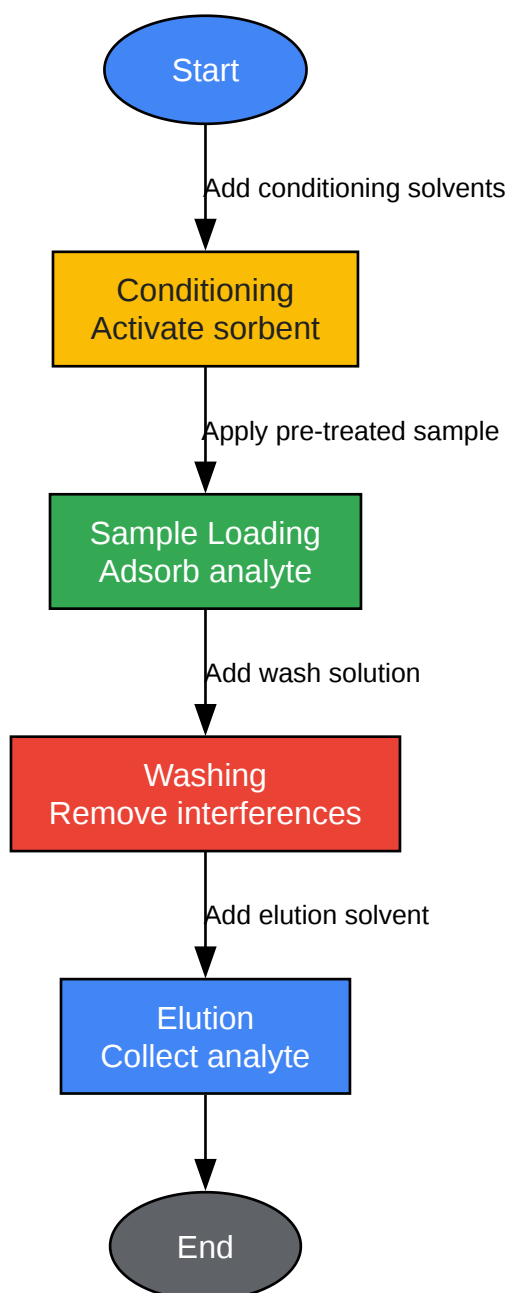
- Evaporate the eluate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in the mobile phase for HPLC or LC-MS/MS analysis.

Visualizations

The following diagrams illustrate the experimental workflow for the solid-phase extraction of spiramycin from biological matrices.

Caption: General workflow for solid-phase extraction of spiramycin.



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Caption: Key steps in the solid-phase extraction process.

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